

Preparation of Sisomicin Sulfate Stock Solutions for Laboratory Use

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Compound of Interest

Compound Name: *Sisomicin Sulfate*

Cat. No.: *B1208419*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Sisomicin sulfate is a broad-spectrum aminoglycoside antibiotic isolated from the fermentation broth of *Micromonospora inyoensis*.^{[1][2][3][4]} It is structurally similar to gentamicin and is highly effective against a range of Gram-positive and Gram-negative bacteria.^{[2][3][5][6]} In a laboratory setting, the accurate preparation of **sisomicin sulfate** stock solutions is crucial for ensuring the reliability and reproducibility of experimental results. These notes provide a detailed protocol for the preparation, quality control, and storage of **sisomicin sulfate** stock solutions for research purposes.

Properties of Sisomicin Sulfate

Sisomicin sulfate is a white to light yellowish-white powder that is hygroscopic.^{[7][8]} It is very soluble in water and practically insoluble in ethanol and DMSO.^{[1][4][7]} The pH of a 10% (w/v) aqueous solution is typically between 3.5 and 5.5.^[7]

Data Presentation: Quantitative Information

The following table summarizes the key quantitative data for **sisomicin sulfate** relevant to the preparation of stock solutions.

Parameter	Value	References
Molecular Formula	$2C_{19}H_{37}N_5O_7 \cdot 5H_2SO_4$	[1][4]
Molecular Weight	1385.45 g/mol	[1][4]
Solubility in Water	100-125 mg/mL	[1][2][4][9]
Solubility in DMSO	Insoluble	[1][4]
Solubility in Ethanol	Insoluble	[1][4]
pH of Aqueous Solution (0.5g in 5mL)	3.5 - 5.5	[7]
Storage (Powder)	-20°C for up to 3 years	[3][4]
Storage (Stock Solution)	-20°C for 1 month or -80°C for up to 6 months	[2][4]

Experimental Protocol: Preparation of a 50 mg/mL Sisomicin Sulfate Stock Solution

This protocol describes the preparation of a 50 mg/mL stock solution of **sisomicin sulfate** in sterile, nuclease-free water.

Materials

- **Sisomicin sulfate** powder (ensure high purity)
- Sterile, nuclease-free water (e.g., cell culture grade)
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Sterile serological pipettes
- Sterile 0.22 µm syringe filter
- Sterile syringes
- Vortex mixer

- Analytical balance
- Laminar flow hood or biological safety cabinet
- Sterile, light-resistant cryovials for aliquoting

Procedure

- Aseptic Technique: Perform all steps in a laminar flow hood or biological safety cabinet to maintain sterility.
- Calculation: Determine the required mass of **sisomicin sulfate** powder based on the desired final concentration and volume. For example, to prepare 10 mL of a 50 mg/mL stock solution, you will need:
 - $10 \text{ mL} \times 50 \text{ mg/mL} = 500 \text{ mg}$ of **sisomicin sulfate** powder.
- Weighing: Carefully weigh the calculated amount of **sisomicin sulfate** powder using an analytical balance.
- Dissolution:
 - Transfer the weighed powder into a sterile conical tube.
 - Add a portion of the sterile, nuclease-free water (e.g., 8 mL for a final volume of 10 mL).
 - Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming or sonication may be used to aid dissolution if necessary.[\[2\]](#)[\[3\]](#)
- Volume Adjustment: Add sterile, nuclease-free water to reach the final desired volume (e.g., 10 mL). Mix the solution well by inversion or gentle vortexing.
- Sterile Filtration:
 - Draw the prepared solution into a sterile syringe.
 - Attach a sterile 0.22 μm syringe filter to the syringe.

- Filter the solution into a new sterile conical tube. This step is crucial to remove any potential microbial contamination.[\[2\]](#)
- Aliquoting: Dispense the sterile stock solution into sterile, light-resistant cryovials in volumes appropriate for your experimental needs. Aliquoting prevents repeated freeze-thaw cycles which can degrade the antibiotic.[\[2\]](#)
- Labeling: Clearly label each aliquot with the name of the compound (**Sisomicin Sulfate**), the concentration (50 mg/mL), the date of preparation, and the solvent used (sterile water).
- Storage: Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[2\]](#)[\[4\]](#)

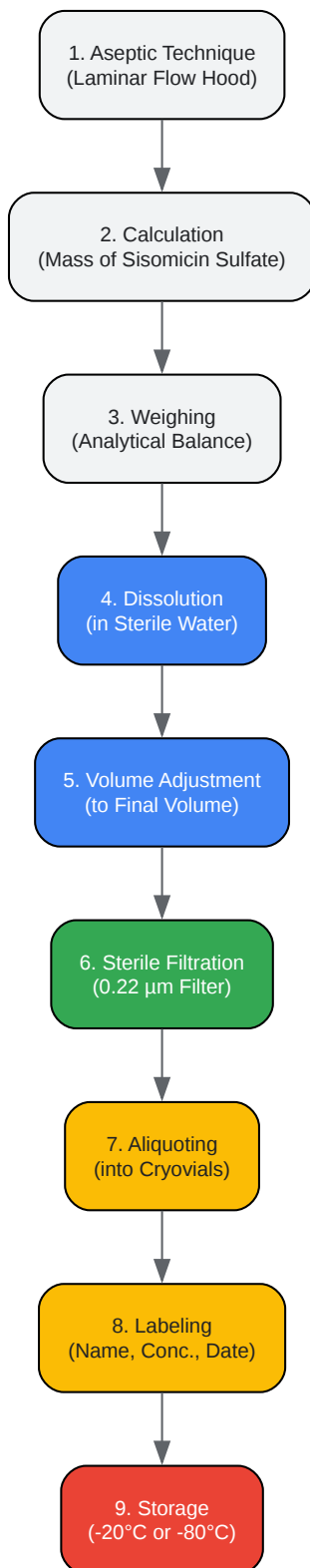
Quality Control

- Visual Inspection: The final stock solution should be clear and free of any particulate matter.[\[7\]](#)
- pH Measurement: The pH of the stock solution can be checked to ensure it falls within the expected range of 3.5 to 5.5.[\[7\]](#)
- Potency Assay: For critical applications, the potency of the prepared stock solution can be verified using a microbiological assay as described in relevant pharmacopeias.

Visualization of the Experimental Workflow

The following diagram illustrates the workflow for the preparation of the **sisomicin sulfate** stock solution.

Workflow for Sisomicin Sulfate Stock Solution Preparation



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Caption: Workflow for the preparation of a **sisomicin sulfate** stock solution.

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